

# A Comparative Guide to Validating Theoretical Nuclear Models for Tellurium-130

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## Compound of Interest

Compound Name: Tellurium-130

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This guide provides an objective comparison of theoretical nuclear model calculations with available experimental data for **Tellurium-130** ( $^{130}\text{Te}$ ). The aim is to offer a comprehensive resource for validating theoretical predictions and understanding the nuclear structure of this isotope, which is of significant interest in fields such as neutrinoless double-beta decay research.

## Introduction to Tellurium-130

**Tellurium-130**, a naturally occurring isotope of tellurium, possesses a nucleus with 52 protons and 78 neutrons. Its nuclear structure presents a compelling case for testing and refining theoretical models due to the interplay of collective and single-particle degrees of freedom. The proximity to the semi-magic Tin ( $Z=50$ ) isotopes makes  $^{130}\text{Te}$  an ideal candidate for studying the evolution of nuclear properties.

## Experimental Data Presentation

Experimental data for the low-lying excited states of  $^{130}\text{Te}$  have been primarily obtained through inelastic neutron scattering and Coulomb excitation experiments.<sup>[1][2]</sup> These techniques provide crucial information on energy levels and the reduced electric quadrupole transition probabilities,  $B(E2)$ , which are sensitive probes of nuclear collectivity.

**Table 1: Comparison of Experimental and Theoretical Energy Levels for  $^{130}\text{Te}$** 

Level ( $J\pi$ )	Experimental Energy (keV)[2]	Shell Model (Wang et al., 2020) (keV)[3]	Interacting Boson Model-1 (IBM-1) (keV)[4]
$2_1^+$	839.5	840	839
$4_1^+$	1633.3	1610	1633
$6_1^+$	2355.7	2290	2355

**Table 2: Comparison of Experimental and Theoretical B(E2) Transition Probabilities for  $^{130}\text{Te}$** 

Transition	Experimental B(E2) (W.u.)	Shell Model (Wang et al., 2020) (W.u.) [3]	Interacting Boson Model-1 (IBM-1) (W.u.)[4]
$\text{B(E2; } 2_1^+ \rightarrow 0_1^+)$	33(2)	29.8	33.0 (input)
$\text{B(E2; } 4_1^+ \rightarrow 2_1^+)$	41(4)	38.5	45.8
$\text{B(E2; } 6_1^+ \rightarrow 4_1^+)$	45(5)	40.1	50.1

Note: W.u. stands for Weisskopf units, a single-particle estimate of transition rates.

## Theoretical Models Under Consideration

Several theoretical models have been employed to describe the nuclear structure of  $^{130}\text{Te}$ . This guide focuses on a comparison of the following:

- The Shell Model: This fundamental model describes the nucleus in terms of nucleons (protons and neutrons) moving in a potential well. Large-scale shell model calculations, which have become more feasible with modern computational resources, provide detailed predictions for energy levels and transition probabilities.[3]

- The Interacting Boson Model (IBM): The IBM simplifies the complex interactions of nucleons by treating pairs of nucleons as bosons. Different versions of the model, such as IBM-1 (which does not distinguish between proton and neutron bosons) and IBM-2 (which does), have been applied to the Tellurium isotopes.[4][5]
- Collective Models: These models, such as the General Collective Model and the Particle-Core Vibration Model, describe the nucleus in terms of collective motions like vibrations and rotations. For  $^{130}\text{Te}$ , the General Collective Model has been found to be inadequate, while the Particle-Core Vibration Model shows more promise.[1]

## Experimental Protocols

A high-level overview of the key experimental techniques used to obtain the data for  $^{130}\text{Te}$  is provided below.

### Inelastic Neutron Scattering (INS)

Inelastic neutron scattering is a powerful tool for studying the low-lying energy levels of nuclei. The basic principle involves bombarding a target of  $^{130}\text{Te}$  with a beam of neutrons. When a neutron scatters inelastically from a  $^{130}\text{Te}$  nucleus, it excites the nucleus to a higher energy state. The nucleus then de-excites by emitting gamma rays of specific energies, which correspond to the energy differences between the nuclear levels. By detecting these gamma rays, the energy level scheme of the nucleus can be constructed.[1][6]

The experimental setup for INS typically involves a neutron source (often from a particle accelerator), a target of the isotope of interest, and an array of high-resolution gamma-ray detectors. The energy of the scattered neutrons is not directly measured; instead, the energies of the emitted gamma rays provide the primary information.[7][8]

### Coulomb Excitation

Coulomb excitation is a technique used to probe the collective properties of nuclei, particularly the probabilities of electromagnetic transitions. In this method, a beam of charged particles (ions) is accelerated to an energy below the Coulomb barrier of the target nucleus ( $^{130}\text{Te}$ ). At these energies, the projectile and target nuclei interact primarily through the long-range electromagnetic force, without the complication of nuclear reactions. This electromagnetic

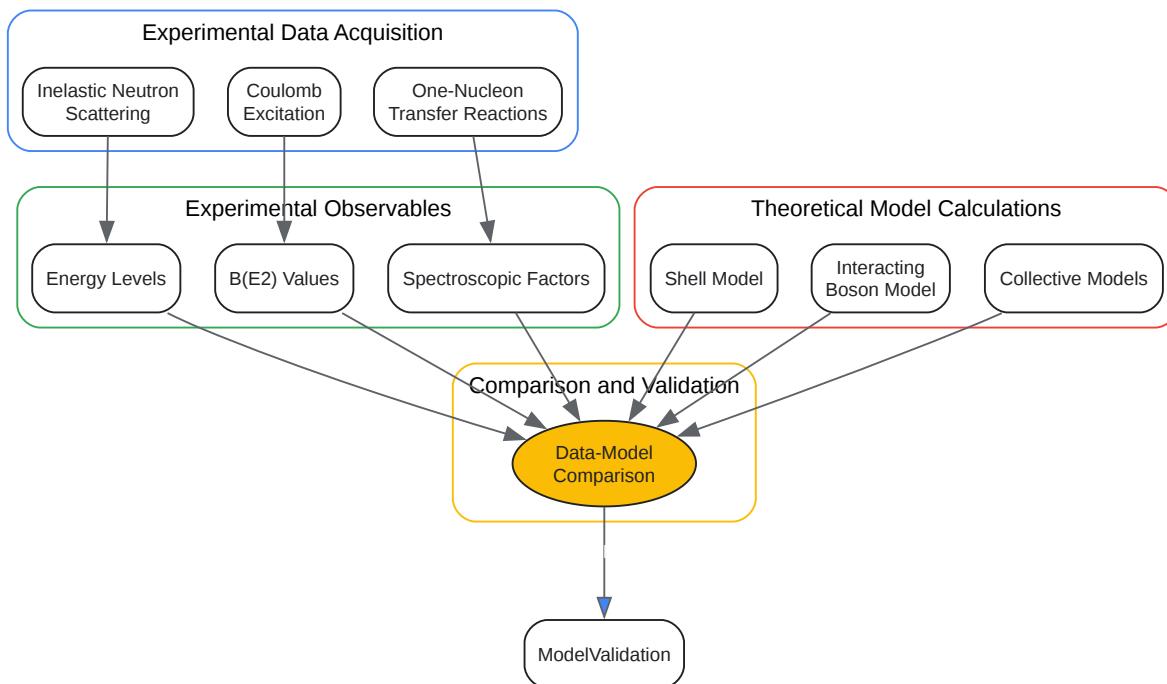
interaction can excite the target nucleus to higher energy states. The subsequent de-excitation gamma rays are detected, and their intensities provide a measure of the  $B(E2)$  values.[9][10]

The experimental setup for a Coulomb excitation experiment includes a particle accelerator to produce the ion beam, a target chamber containing the  $^{130}\text{Te}$  sample, and gamma-ray detectors positioned around the target to measure the angular distribution of the emitted radiation.

## One-Nucleon Transfer Reactions for Spectroscopic Factors

Spectroscopic factors provide a measure of the single-particle character of a nuclear state. They are experimentally determined from the cross-sections of one-nucleon transfer reactions, such as (d,p) or ( $^3\text{He},\text{d}$ ) reactions.[11][12] In these reactions, a single nucleon is either added to or removed from the target nucleus. The probability of populating a specific final state is related to the overlap between the wavefunction of that state and the wavefunction of the target nucleus coupled to a single nucleon in a specific orbital. While this is a crucial technique for understanding the microscopic structure of nuclei, specific experimental spectroscopic factors for individual states in  $^{130}\text{Te}$  are not readily available in tabulated form in the reviewed literature.

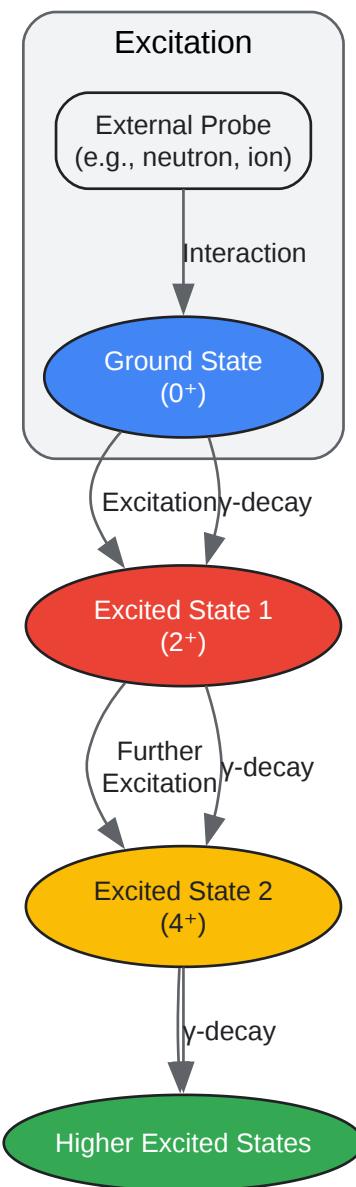
## Mandatory Visualizations Logical Workflow for Model Validation



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Caption: A flowchart illustrating the process of validating theoretical nuclear models against experimental data.

## Signaling Pathway Analogy for Nuclear Excitation and De-excitation



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Caption: An analogy of a signaling pathway representing the excitation and subsequent gamma-decay of a nucleus.

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